

ML-7 degradation and how to prevent it

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Compound of Interest

Compound Name: **ML-7**

Cat. No.: **B1676662**

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ML-7 Technical Support Center

This guide provides researchers, scientists, and drug development professionals with essential information on the degradation of **ML-7** and best practices to ensure its stability and efficacy in experimental settings.

Frequently Asked Questions (FAQs)

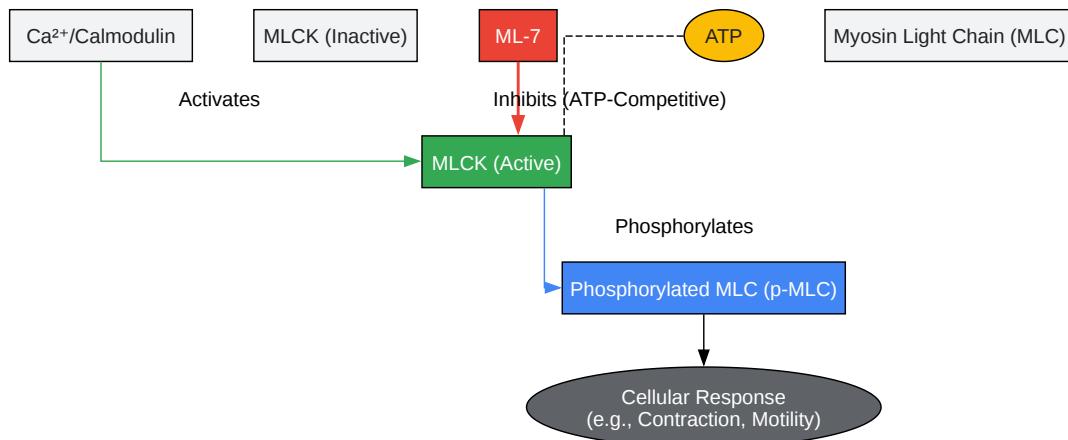
Q1: What is **ML-7** and what is its primary mechanism of action?

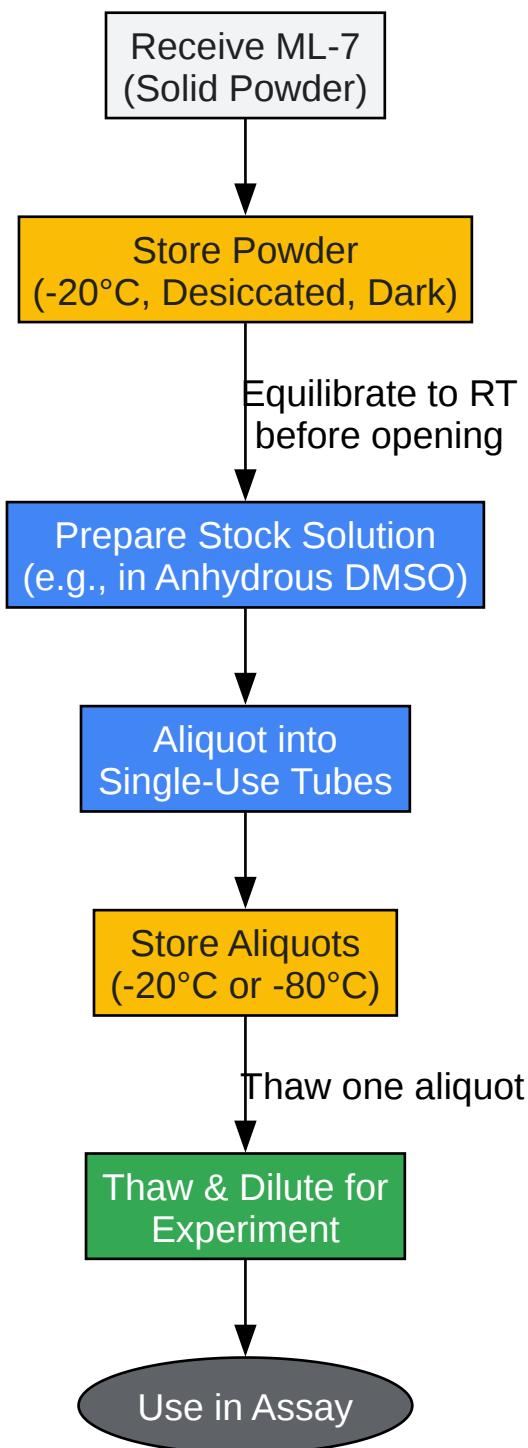
ML-7 is a cell-permeable, potent, and reversible inhibitor of Myosin Light Chain Kinase (MLCK). [1][2] Its primary mechanism is to act as an ATP-competitive inhibitor, preventing MLCK from phosphorylating the myosin regulatory light chain.[1][3] This inhibition disrupts processes that are dependent on MLC phosphorylation, such as smooth muscle contraction and cell motility.[4] [5] While highly selective for MLCK, it can inhibit Protein Kinase A (PKA) and Protein Kinase C (PKC) at significantly higher concentrations.[3][4]

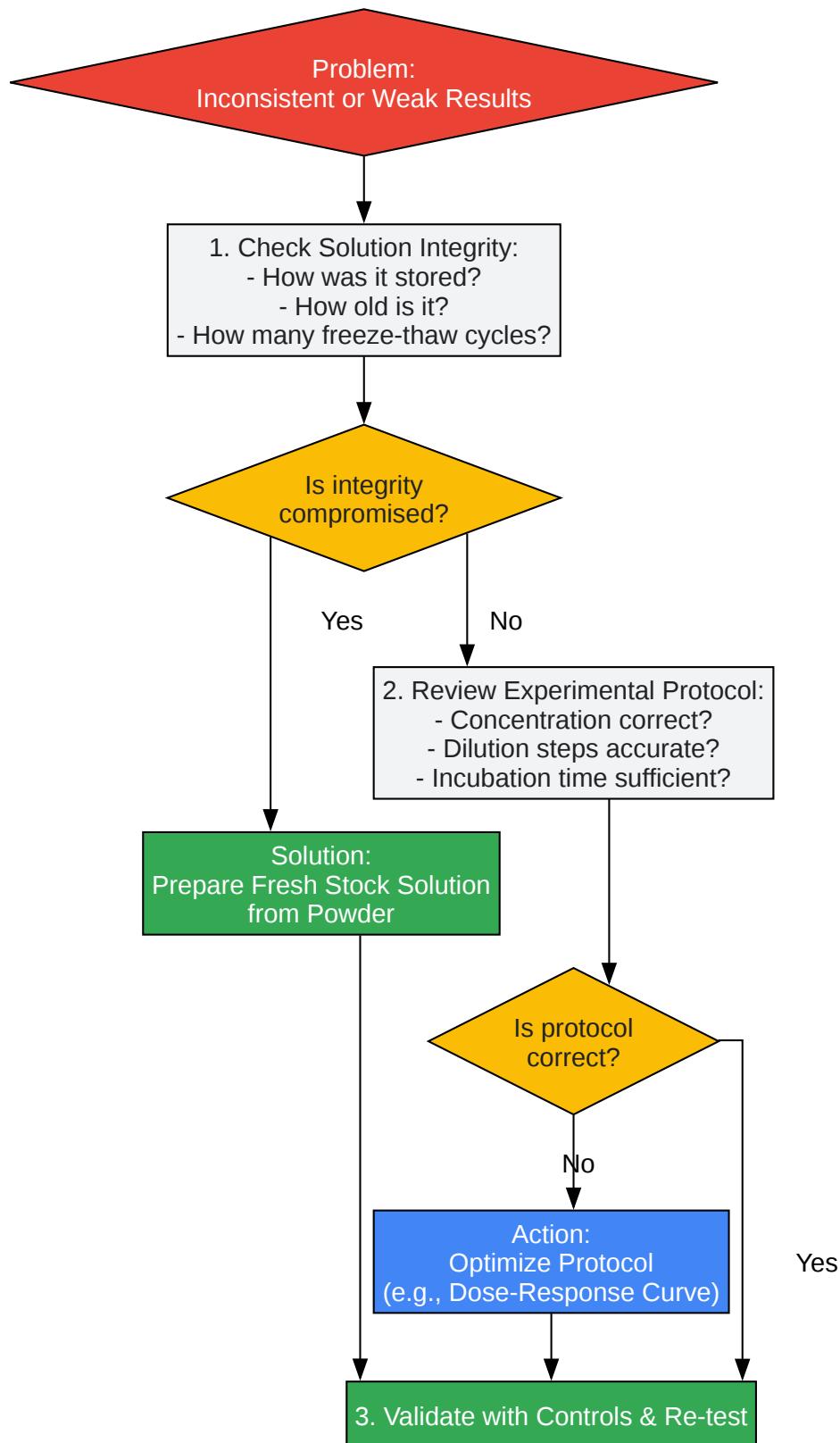
Inhibitory Potency of **ML-7**

Target Kinase	K _i Value
Myosin Light Chain Kinase (MLCK)	300 nM [1][3]
Protein Kinase A (PKA)	21 μM[3][4]

| Protein Kinase C (PKC) | 42 μM[3][4] |





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References

- 1. ML-7 Hydrochloride >98% (TLC), protein kinase A and C inhibitor, solid | Sigma-Aldrich [sigmaaldrich.com]
- 2. ML-7 | Myosin light chain kinase (MLCK) inhibitor | Hello Bio [hellobio.com]
- 3. ML-7 hydrochloride | PKA | PKC | Serine/threonin kinase | TargetMol [targetmol.com]
- 4. selleckchem.com [selleckchem.com]
- 5. Myosin light chain kinase inhibitor ML7 improves vascular endothelial dysfunction via tight junction regulation in a rabbit model of atherosclerosis - PMC [pmc.ncbi.nlm.nih.gov]
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